

# Comparative Guide to Pti-1 Antibody Specificity and Cross-Reactivity

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## Compound of Interest

Compound Name: *Pti-1*

Cat. No.: *B594211*

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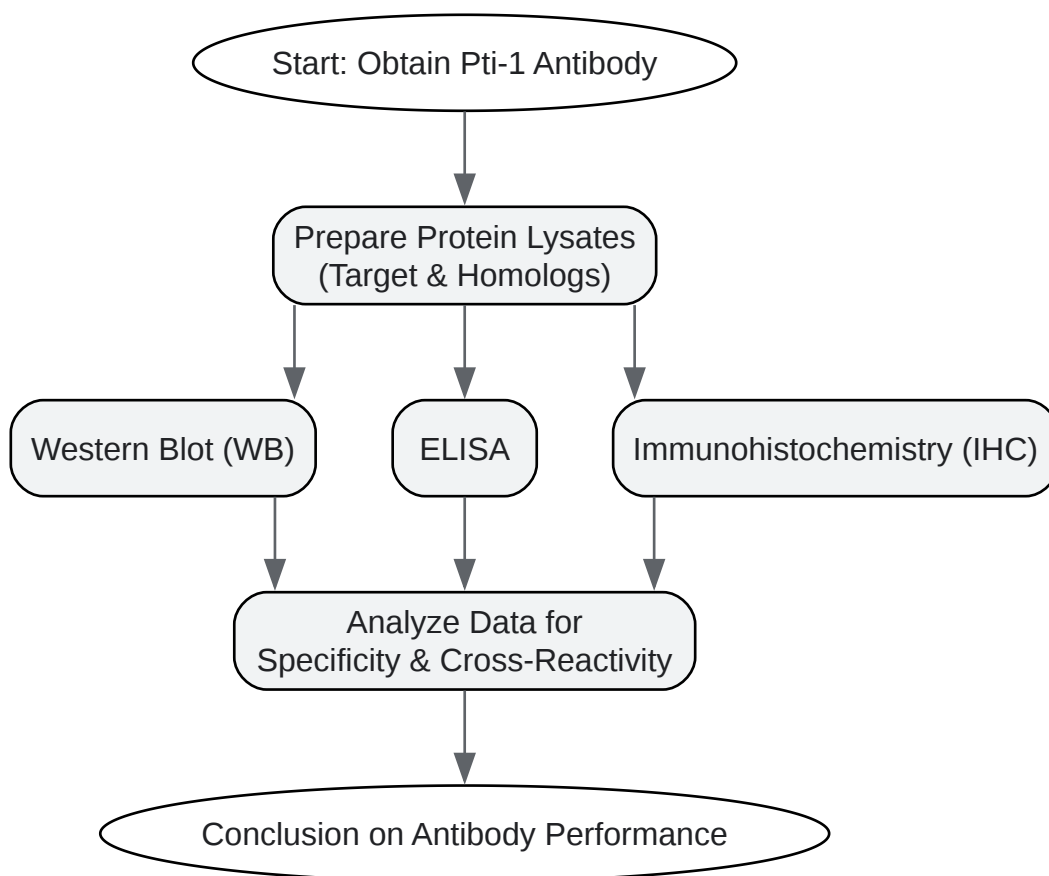
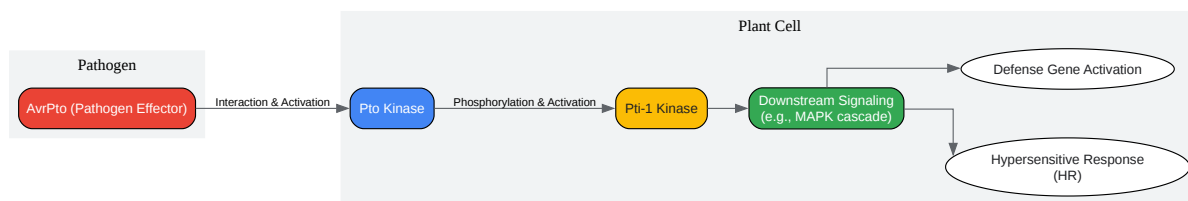
This guide provides a comparative analysis of a representative **Pti-1** antibody, focusing on its potential for cross-reactivity with known homologs. The data presented is illustrative, based on sequence homology, to guide researchers in designing and interpreting their experiments.

## Introduction to Pti-1

Pto-interacting protein 1 (**Pti-1**) is a serine/threonine protein kinase that plays a crucial role in plant defense signaling.<sup>[1][2][3]</sup> It was first identified in tomato (*Solanum lycopersicum*) as a protein that interacts with the disease resistance protein Pto.<sup>[2][3]</sup> The interaction between Pto and the avirulence protein AvrPto from *Pseudomonas syringae* pv. tomato triggers a signaling cascade in which **Pti-1** is a key downstream component, leading to a hypersensitive response and disease resistance.<sup>[1][2]</sup> **Pti-1** homologs have been identified in various plant species, suggesting a conserved function in innate immunity.<sup>[2]</sup>

## Pti-1 Signaling Pathway

The **Pti-1** signaling pathway is initiated by the recognition of the bacterial effector protein AvrPto by the host plant's Pto kinase. This interaction leads to the activation of Pto, which then phosphorylates and activates **Pti-1**. Activated **Pti-1** is believed to propagate the defense signal, ultimately leading to the activation of downstream responses such as the hypersensitive response (a form of programmed cell death at the site of infection) and the expression of defense-related genes.



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## References

- 1. pnas.org [pnas.org]
- 2. Pto Interaction Proteins: Critical Regulators in Plant Development and Stress Response - PMC [pmc.ncbi.nlm.nih.gov]
- 3. uniprot.org [uniprot.org]
- To cite this document: BenchChem. [Comparative Guide to Pti-1 Antibody Specificity and Cross-Reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b594211#cross-reactivity-testing-of-pti-1-antibodies]

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